

Enhancing the sublimation fastness of C.I. 60755 for sportswear

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 4

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Technical Support Center: C.I. Disperse Violet 57 (C.I. 60755)

This guide provides in-depth technical support for researchers and scientists working to enhance the sublimation fastness of C.I. Disperse Violet 57, an anthraquinone dye commonly used for coloring polyester sportswear.

Frequently Asked Questions (FAQs)

Q1: What is C.I. Disperse Violet 57 and why is it used for sportswear?

C.I. Disperse Violet 57 (Colour Index No. 60755) is a non-ionic anthraquinone dye designed for hydrophobic fibers like polyester.^{[1][2]} It is valued for its bright reddish-violet shade and good overall fastness properties, making it a choice for vibrant athletic apparel.^{[3][4]} Sportswear is predominantly made from polyester, which requires disperse dyes for effective coloration.^[5]

Q2: What is sublimation fastness and why is it critical for sportswear?

Sublimation fastness, or colorfastness to dry heat, measures the resistance of a dye to migrating from the fabric fiber into a gaseous state when exposed to high temperatures.^{[1][3][6]} This is critical for sportswear because dyed fabrics are exposed to heat during post-processing (like heat-setting), storage, transportation, or ironing.^[7] Poor sublimation fastness can lead to several issues:

- Color Change: The original shade of the fabric can fade or change.[5]
- Staining: The sublimated dye can transfer and stain adjacent fabrics, a major concern during storage or in multi-colored garments.
- Contamination: Dye can transfer to manufacturing equipment or even the consumer's skin during wear.[8]

Q3: What is the underlying mechanism causing poor sublimation fastness?

The primary cause is the thermal migration of dye molecules.[4][5][7] When a dyed polyester fabric is heated (typically above 130°C), the molecular structure of the fiber relaxes.[5] This allows dye molecules, especially smaller ones, to gain kinetic energy, break their bonds with the fiber, and migrate from the fiber's interior to its surface.[5] Once on the surface, they can easily vaporize (sublimate) and transfer to other surfaces.[1][3]

Troubleshooting Guide for Poor Sublimation Fastness

This section addresses common issues encountered during experiments aimed at improving the sublimation fastness of C.I. Disperse Violet 57.

Problem 1: Sublimation fastness rating is low (1-2 on Grey Scale) at high temperatures ($\geq 180^{\circ}\text{C}$).

Potential Cause	Recommended Action	Scientific Rationale
High Heat-Setting Temperature	Lower the heat-setting temperature. If dimensional stability is a concern, compensate by reducing the machine speed.[9][10]	Heat-setting is a primary driver of thermal migration.[7] Reducing the temperature minimizes the energy available for dye molecules to move to the fiber surface.
Presence of Surface Dye	Implement a rigorous after-treatment process, specifically reduction clearing, after dyeing.	Unfixed dye particles remaining on the fiber surface will sublime easily. Reduction clearing strips these surface dyes, significantly improving fastness.
Inappropriate Dye Selection	C.I. Disperse Violet 57 is a medium-energy dye. For applications requiring very high thermal resistance, consider a high-energy (high molecular weight) disperse dye.	Dyes with larger molecular structures and higher molecular weights have lower volatility and are less prone to sublimation.[3][9]
Use of Certain Finishing Agents	Avoid cationic softeners or other finishing agents that can facilitate dye migration.[9][10] Opt for specialized softeners designed to improve fastness.	Some chemical auxiliaries can act as solvents for the dye at high temperatures, creating a pathway for migration to the fiber surface.[5]

Problem 2: Color shade changes or fades after heat treatment.

Potential Cause	Recommended Action	Scientific Rationale
Thermal Migration	Follow all recommendations for Problem 1, focusing on lowering heat-setting temperature and ensuring effective reduction clearing.	The fading is a direct result of dye molecules leaving the fiber upon heating. By minimizing migration, the dye concentration within the fiber is maintained. [4] [5]
Inconsistent Fiber Crystallinity	Ensure the polyester fabric is properly pre-treated (pre-shrunk and pre-set) before dyeing. [9] [10]	Inconsistent crystallinity means some areas of the fiber are more amorphous and loosely structured. Dyes in these regions are less securely trapped and can migrate more easily upon heating. [9] [10]

Quantitative Data Summary

The sublimation fastness of disperse dyes is inversely proportional to the test temperature. The following table provides an illustrative example of expected test results for a medium-energy disperse dye like C.I. Disperse Violet 57 on polyester, as evaluated by standard test methods (e.g., ISO 105-P01).

Table 1: Illustrative Sublimation Fastness Ratings vs. Temperature

Test Temperature	Test Duration	Expected Grey Scale Rating (Color Change)	Expected Grey Scale Rating (Staining)	Interpretation
150°C (302°F)	30 seconds	4-5	4-5	Good to Excellent: Minor to no change or staining. Suitable for most applications.
180°C (356°F)	30 seconds	3-4	3	Fair to Moderate: Noticeable change and staining may occur. Borderline for high-performance sportswear.
210°C (410°F)	30 seconds	2	1-2	Poor: Significant color change and heavy staining. Unsuitable for performance applications.

Note: Ratings are on a 1-5 scale, where 5 represents no change/staining and 1 represents severe change/staining.

Experimental Protocols

Protocol 1: High-Temperature Exhaust Dyeing of Polyester

This protocol describes a standard laboratory procedure for dyeing polyester fabric with C.I. Disperse Violet 57.

Materials:

- Polyester fabric sample
- C.I. Disperse Violet 57
- Dispersing agent (e.g., a lignosulphonate-based product)
- Acetic acid (to adjust pH)
- Sodium hydrosulphite and sodium hydroxide (for reduction clearing)
- Laboratory-scale high-temperature dyeing apparatus

Procedure:

- Prepare the Dyebath: Set the liquor ratio (e.g., 10:1). Add water, dispersing agent (e.g., 1 g/L), and the polyester fabric to the dyeing vessel.
- Set pH: Add acetic acid to adjust the dyebath pH to 4.5-5.5.[\[11\]](#)
- Disperse the Dye: Make a paste of the C.I. Disperse Violet 57 dye with a small amount of water and dispersing agent before adding it to the dyebath. This prevents agglomeration.
- Dyeing Cycle:
 - Start the cycle at 60°C and hold for 15 minutes to ensure even dye uptake.[\[11\]](#)
 - Raise the temperature at a rate of 2°C/minute to 130°C.
 - Hold at 130°C for 45-60 minutes for dye diffusion and fixation.[\[11\]](#)
 - Cool the dyebath to 70°C before draining.
- Rinsing: Rinse the dyed fabric with hot and then cold water.
- Reduction Clearing (Crucial for Sublimation Fastness):

- Prepare a new bath at 70-80°C containing sodium hydroxide (2 g/L) and sodium hydrosulphite (2 g/L).
- Treat the dyed fabric in this bath for 15-20 minutes to remove all surface dye.
- Rinse thoroughly with hot and then cold water.
- Drying: Dry the fabric at a moderate temperature.

Protocol 2: Evaluation of Sublimation Fastness (Based on ISO 105-P01 / AATCC 117)

This protocol details the standard method for testing the colorfastness of the dyed fabric to dry heat.

Materials:

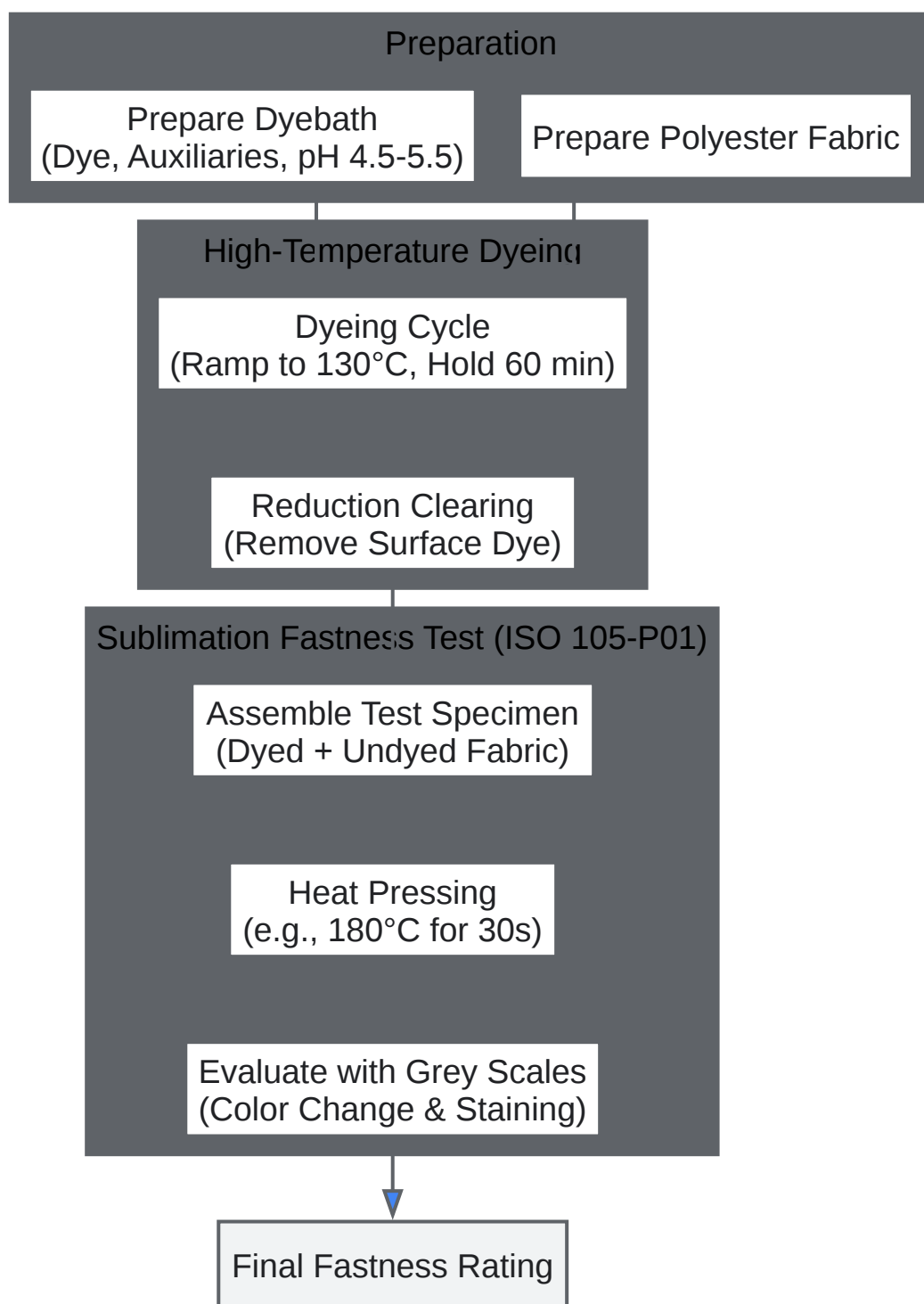
- Dyed polyester specimen (40 mm x 100 mm)
- Undyed, bleached polyester adjacent fabric (40 mm x 100 mm)
- Sublimation fastness tester or heat press with precise temperature control.[\[6\]](#)
- Grey Scale for assessing color change (ISO 105-A02).[\[8\]](#)
- Grey Scale for assessing staining (ISO 105-A03).[\[8\]](#)

Procedure:

- Sample Preparation: Place the dyed specimen in contact with the undyed polyester fabric.
[\[12\]](#)
- Testing:
 - Preheat the sublimation tester to the desired temperature (e.g., 180°C).
 - Place the composite sample (dyed + undyed fabric) into the device and close it, applying minimal pressure.
 - Heat the sample for the specified time, typically 30 seconds.[\[12\]](#)

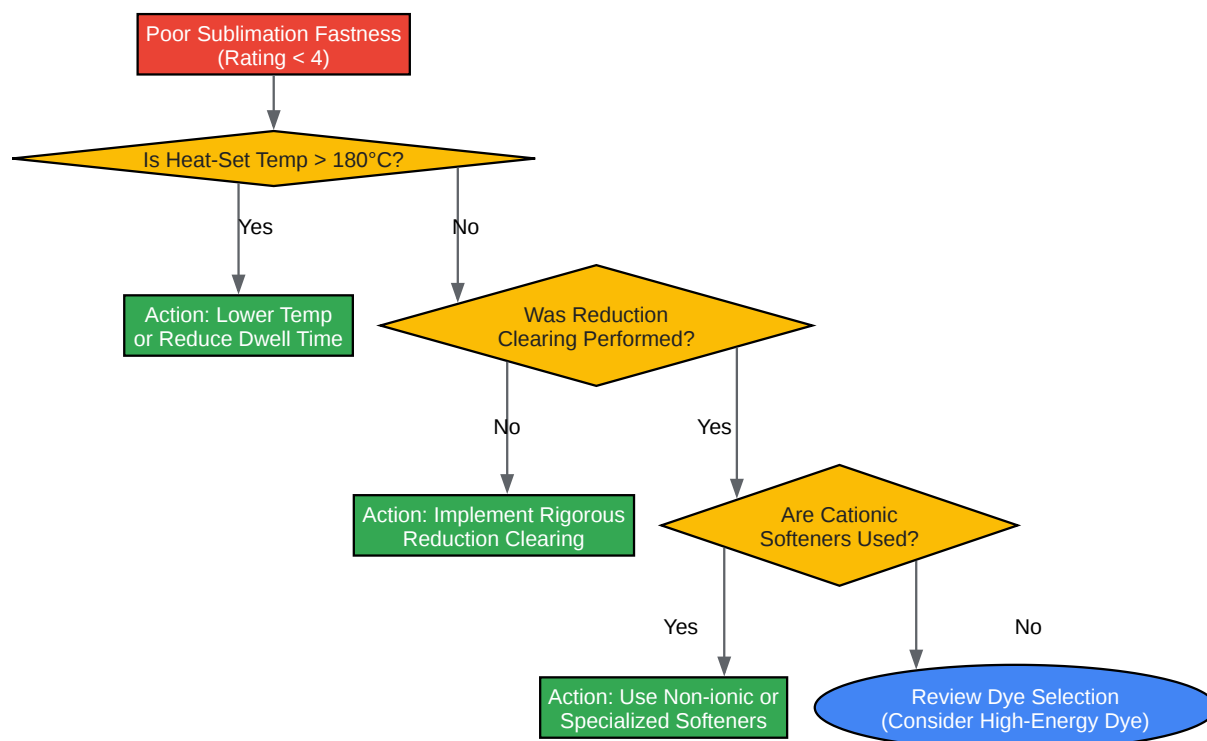
- Conditioning: Remove the composite specimen and allow it to cool. Condition it in a standard atmosphere (e.g., 20°C and 65% relative humidity) for at least 4 hours before evaluation.[6]
- Evaluation:
 - Color Change: Compare the treated dyed specimen with an untreated original sample using the Grey Scale for color change.
 - Staining: Compare the treated undyed adjacent fabric with an original piece of the undyed fabric using the Grey Scale for staining.
- Record Results: Record the Grey Scale rating (1-5) for both color change and staining at the specific test temperature.

Visualizations



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Caption: Experimental workflow from dyeing to fastness evaluation.



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Caption: Troubleshooting decision tree for poor sublimation fastness.

Caption: Mechanism of thermal migration leading to sublimation.

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- To cite this document: BenchChem. [Enhancing the sublimation fastness of C.I. 60755 for sportswear]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583526#enhancing-the-sublimation-fastness-of-c-i-60755-for-sportswear]

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